

Application Notes and Protocols for Calcium Imaging Studies

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Compound of Interest

Compound Name: M617 TFA

Cat. No.: B1139626

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Topic: Investigation of Novel Compounds on Intracellular Calcium Signaling

Audience: Researchers, scientists, and drug development professionals.

Introduction:

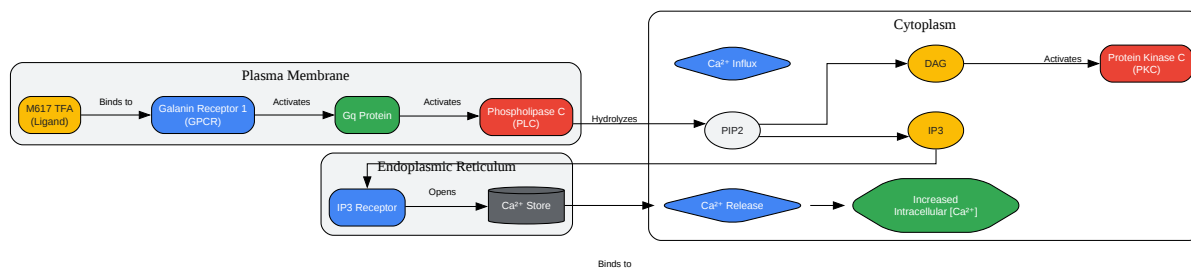
Intracellular calcium (Ca^{2+}) is a ubiquitous second messenger that plays a critical role in regulating a vast array of cellular processes, including gene transcription, cell proliferation, muscle contraction, and neurotransmission. The ability to accurately measure and quantify changes in intracellular Ca^{2+} concentration is therefore fundamental to understanding cellular signaling and identifying novel therapeutic agents. This document provides a detailed protocol for conducting calcium imaging studies to investigate the effect of test compounds, using **M617 TFA** as an illustrative example.

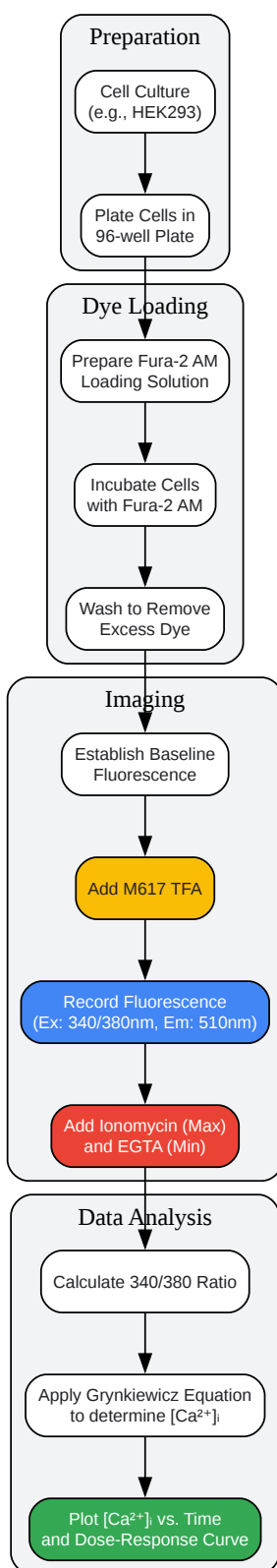
M617 TFA: A Case Study

M617 TFA is a selective agonist for the Galanin Receptor 1 (GAL1), with K_i values of 0.23 nM and 5.71 nM for GAL1 and GAL2, respectively[1]. Galanin receptors are G-protein coupled receptors (GPCRs) that can modulate various intracellular signaling cascades. While direct studies linking **M617 TFA** to calcium imaging are not prevalent in the public domain, its action on a GPCR provides a strong rationale for investigating its potential to modulate intracellular calcium levels. GPCR activation can lead to the activation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored Ca^{2+} into the cytoplasm.

I. Signaling Pathway

The following diagram illustrates a generalized GPCR signaling pathway that can lead to changes in intracellular calcium concentration.





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References

- 1. glpbio.com [glpbio.com]
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